D-Ile-Pro-Arg p-nitroanilide dihydrochloride molecular weight

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Compound of Interest	
Compound Name:	*D-Ile-Pro-Arg p-nitroanilide dihydrochloride*
CAS No.:	*96323-41-0*
Cat. No.:	*B1612020*

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An In-Depth Technical Guide to **D-Ile-Pro-Arg p-nitroanilide dihydrochloride**: Principles, Applications, and Protocols

Introduction

In the fields of hematology, drug discovery, and biochemical research, the precise quantification of enzyme activity is paramount. Chromogenic substrates are indispensable tools that facilitate this by translating enzymatic activity into a measurable colorimetric signal. **D-Ile-Pro-Arg p-nitroanilide dihydrochloride**, often abbreviated as S-2288, is a synthetic tripeptide substrate designed for the specific and sensitive measurement of serine protease activity. Its structure mimics the natural cleavage sites for key enzymes in physiological pathways, most notably the coagulation and fibrinolysis cascades.

This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals. It details the fundamental properties of **D-Ile-Pro-Arg p-nitroanilide dihydrochloride**, explains the mechanism of its enzymatic cleavage, presents its

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primary applications, and provides robust, field-proven protocols for its effective use in the laboratory.

Physicochemical Properties

The identity and purity of a chemical reagent are the foundation of reproducible scientific results. **D-Ile-Pro-Arg p-nitroanilide dihydrochloride** is a well-characterized compound with defined physical and chemical properties. Its molecular weight and formula are critical for preparing solutions of known molarity, which is essential for kinetic analysis.

Property	Value
Full Chemical Name	D-Isoleucyl-L-prolyl-L-arginyl-p-nitroanilide dihydrochloride
Molecular Formula	$C_{23}H_{38}Cl_2N_8O_5$[1][2]
Molecular Weight	577.50 g/mol [1][2][3]
CAS Number	96323-41-0[1][3][4]
Appearance	White to off-white solid powder[1][4]
Purity	Typically ≥95% (HPLC)[3]

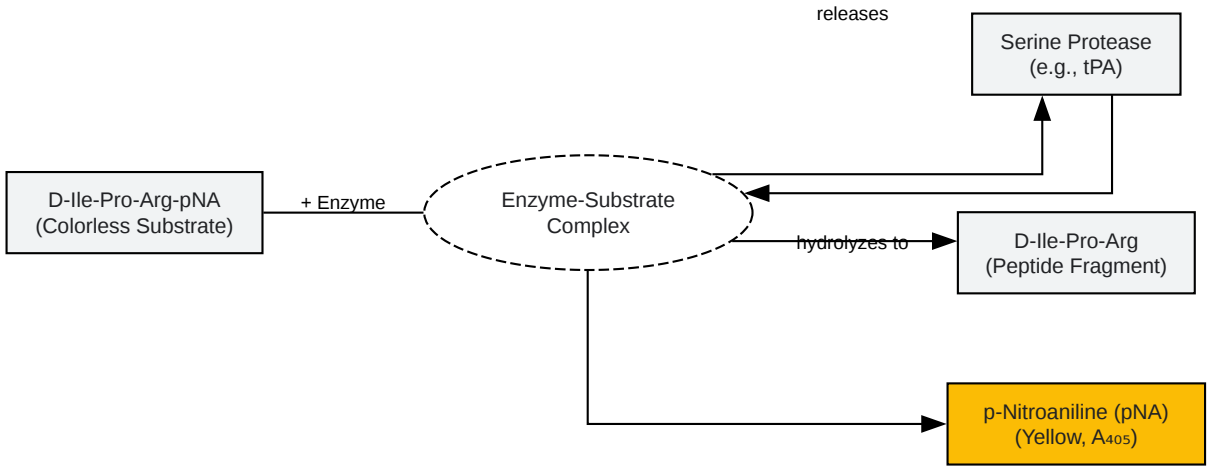
Solubility and Storage: The compound is soluble in water (up to 100 mg/mL) and DMSO (up to 100 mg/mL)[1][2]. For long-term storage, the powder should be kept in a sealed container, protected from moisture, at -20°C or -80°C. Stock solutions are typically stable for up to 6 months at -80°C or 1 month at -20°C when aliquoted to prevent repeated freeze-thaw cycles[1][2].

Principle of Chromogenic Detection

The utility of D-Ile-Pro-Arg p-nitroanilide lies in its chromogenic reporter group, p-nitroaniline (pNA). In its intact peptide form, the substrate is colorless. The core principle of the assay is based on the enzymatic hydrolysis of the amide bond between the C-terminal arginine residue (the P1 position) and the pNA group. This cleavage releases free pNA, which has a distinct yellow color and a strong absorbance maximum at 405 nm.

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The rate of pNA release, measured as the change in absorbance at 405 nm over time (ΔA_{405}/min), is directly proportional to the activity of the target enzyme under conditions where the substrate is not limiting.[5][6]



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Caption: Enzymatic cleavage of D-Ile-Pro-Arg-pNA releases yellow p-nitroaniline.

Enzymatic Specificity and Applications

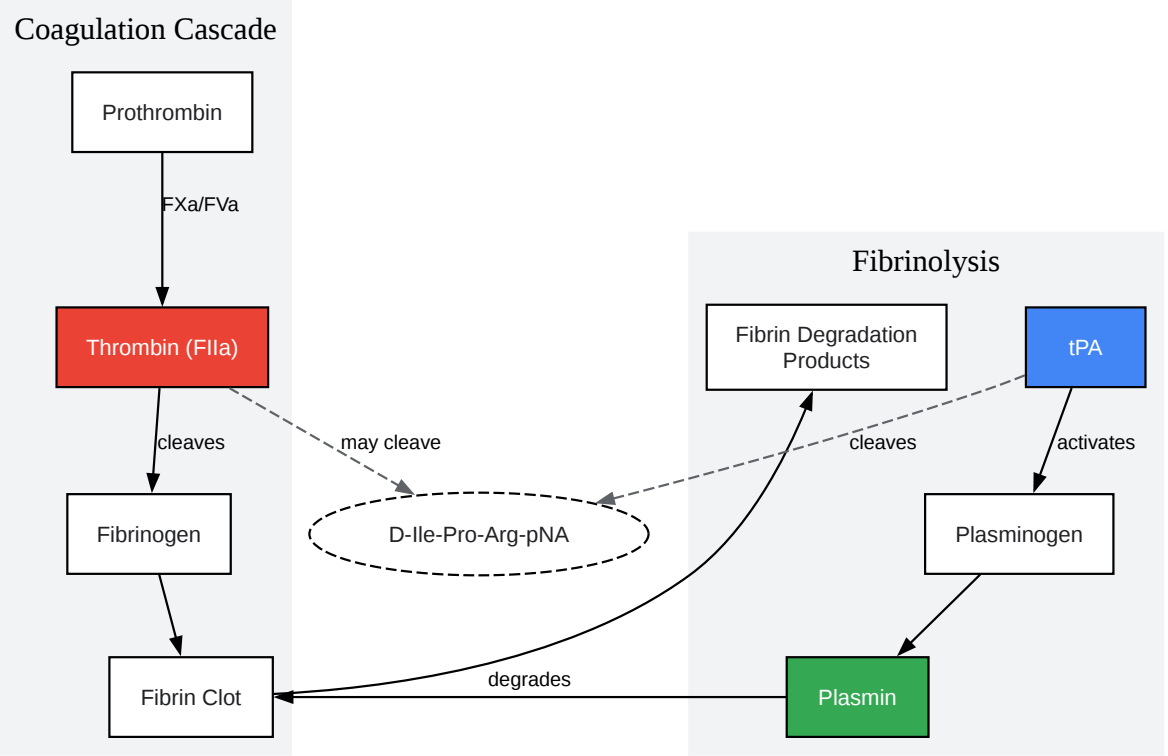
The amino acid sequence D-Ile-Pro-Arg is designed to be recognized by specific trypsin-like serine proteases, which preferentially cleave peptide bonds C-terminal to basic amino acid residues like arginine.[6]

Primary Target Enzyme: D-Ile-Pro-Arg p-nitroanilide (S-2288) is primarily known and validated as a highly specific chromogenic substrate for tissue Plasminogen Activator (tPA).[1][3][7] tPA is a critical enzyme in the fibrinolytic system, responsible for converting plasminogen to plasmin, which then degrades fibrin clots.[7] Assays using this substrate are fundamental in fibrinolysis research, for characterizing tPA activity, and for screening potential activators or inhibitors.

Other Potential Applications: While optimized for tPA, the Pro-Arg sequence can also be recognized by other proteases involved in the coagulation cascade, such as thrombin. The specificity of chromogenic substrates is rarely absolute and is heavily influenced by the amino

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acids at the P2 and P3 positions (Pro and Ile, respectively). Therefore, when working with complex biological samples like plasma, it is crucial to consider potential cross-reactivity with other proteases.[8][9] Researchers often use specific inhibitors to isolate the activity of the enzyme of interest.



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Caption: Role of tPA and Thrombin in the Coagulation-Fibrinolysis balance.

Standard Laboratory Protocol: Enzyme Kinetic Assay

This protocol provides a robust framework for determining the activity of a purified serine protease, such as tPA, using D-Ile-Pro-Arg p-nitroanilide.

4.1. Reagent Preparation

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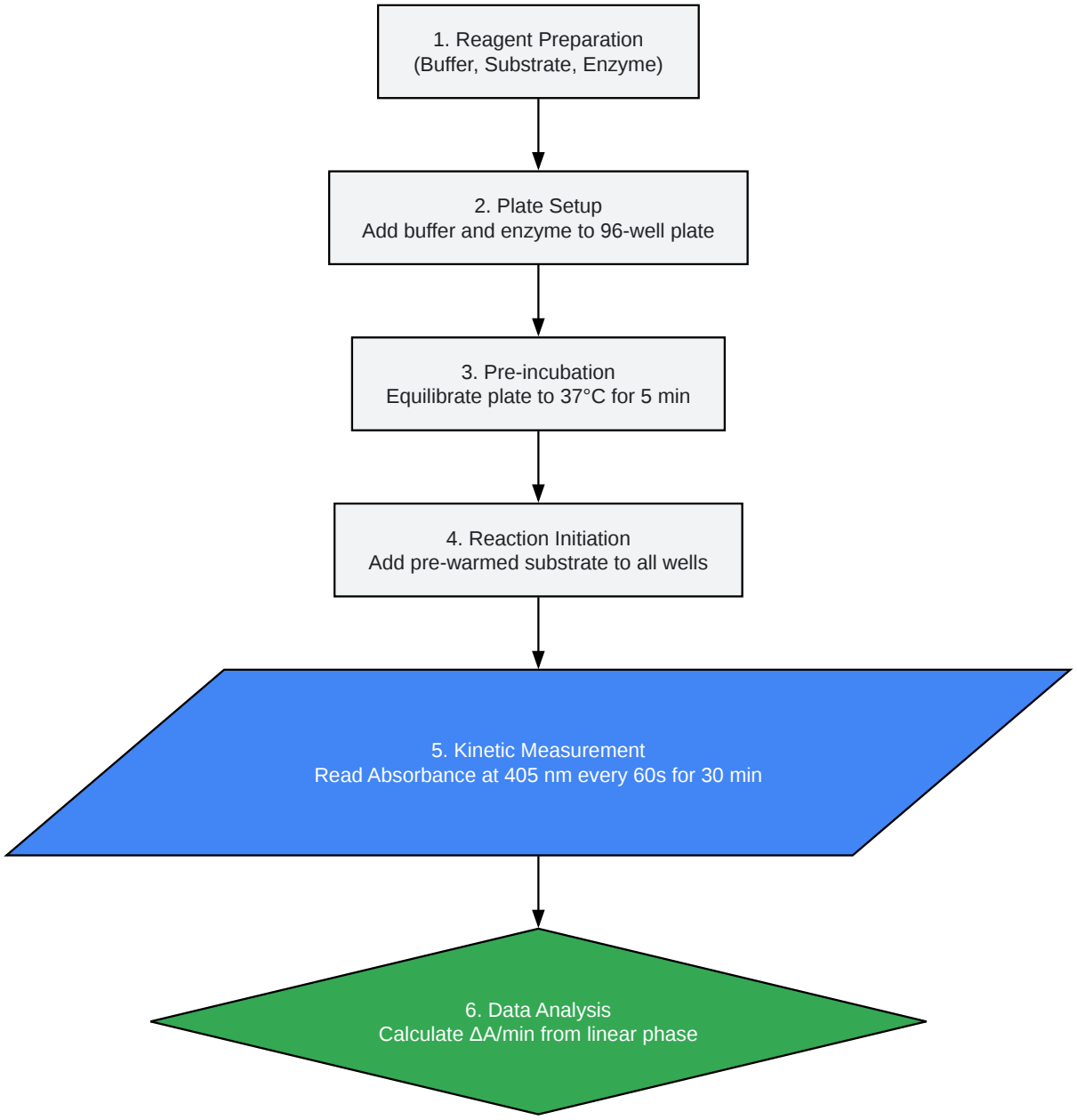
- Assay Buffer: Prepare a suitable buffer for the enzyme of interest. A common buffer for tPA and other coagulation factors is 50 mM Tris-HCl, 100 mM NaCl, pH 8.0.[10] Ensure all buffers are prepared with high-purity water and filtered.

- Substrate Stock Solution: Prepare a 10 mM stock solution of **D-Ile-Pro-Arg p-nitroanilide dihydrochloride** in sterile, nuclease-free water or DMSO.[1] For a 10 mM solution, dissolve 5.775 mg of the substrate in 1 mL of solvent. Mix thoroughly. Store this stock in aliquots at -20°C or -80°C.

- Enzyme Solution: Prepare a stock solution of the purified enzyme in the assay buffer. The final concentration used in the assay should be determined empirically to ensure a linear reaction rate for the desired incubation period. It is often beneficial to include a stabilizing agent like 0.1% Bovine Serum Albumin (BSA) in the enzyme dilution buffer to prevent adsorption to plasticware.[11]

4.2. Experimental Workflow

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Caption: Standard workflow for a chromogenic enzyme kinetic assay.

4.3. Step-by-Step Assay Procedure This procedure is designed for a 96-well microplate format with a final reaction volume of 200 µL.

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- Plate Setup: To each well, add the following:
  - X µL of Assay Buffer.
  - Y µL of Enzyme Solution (diluted to the desired concentration).
  - Include control wells:
    - No-Enzyme Control: Add buffer instead of the enzyme solution.
    - No-Substrate Control: Wells that will receive buffer instead of the substrate solution.
- Pre-incubation: Pre-warm the microplate containing the enzyme and buffer to the desired reaction temperature (e.g., 37°C) for 5-10 minutes.
- Reaction Initiation: Pre-warm the required volume of substrate solution (diluted from the stock to the desired final concentration in assay buffer). To start the reaction, add Z µL of the substrate solution to each well. The total volume (X+Y+Z) should be 200 µL.
- Kinetic Measurement: Immediately place the plate in a microplate reader pre-set to the reaction temperature. Measure the absorbance at 405 nm at regular intervals (e.g., every 30-60 seconds) for a period of 15-60 minutes.[12]

4.4. Data Analysis and Interpretation

- Determine the Reaction Rate: Plot absorbance (A_{405}) versus time (minutes) for each sample. Identify the linear portion of the curve (the initial velocity, v_0). Calculate the slope of this linear portion (ΔA_{405}/min).
- Calculate Enzyme Activity: Convert the rate of absorbance change to the rate of pNA production using the Beer-Lambert law ($A = \varepsilon cl$).
  - Formula: Activity (mol/min) = (ΔA_{405}/min) / ($\varepsilon \times l$)
  - Where:
    - ΔA_{405}/min is the rate of absorbance change from the linear phase.

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- ε is the molar extinction coefficient of p-nitroaniline (~10,000 $M^{-1}cm^{-1}$ at 405 nm, this should be confirmed empirically).
- l is the path length of the sample in the microplate well (cm). This can be determined by measuring the absorbance of a known volume of a solution with a known extinction coefficient.

Conclusion

D-Ile-Pro-Arg p-nitroanilide dihydrochloride is a robust and specific chromogenic substrate that is invaluable for the study of serine proteases, particularly tissue Plasminogen Activator. Its well-defined chemical properties, high solubility, and the direct relationship between enzymatic cleavage and color development make it an ideal tool for kinetic studies, inhibitor screening, and quality control applications in both academic and industrial research settings. By following validated protocols and understanding the principles of substrate specificity, researchers can leverage this reagent to generate precise and reproducible data, advancing our understanding of complex biological systems like fibrinolysis and coagulation.

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